

# optimizing AFG206 inhibition potency

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** AFG206

Cat. No.: S548018

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## AFG206 Compound Profile

Attribute	Description
Bioactivity Description	Novel first-generation type II FLT3 inhibitor [1]
CAS Number	630122-37-1 [1]
Molecular Formula	C20H19N3O2 [1]
Molecular Weight	333.38 g/mol [1]
Storage	Powder: -20°C for 3 years. In solvent: -80°C for 1 year [1]
Price (for research)	\$1,520 (25 mg), \$1,980 (50 mg), \$2,500 (100 mg) [1]

## Information Limitations and Suggested Next Steps

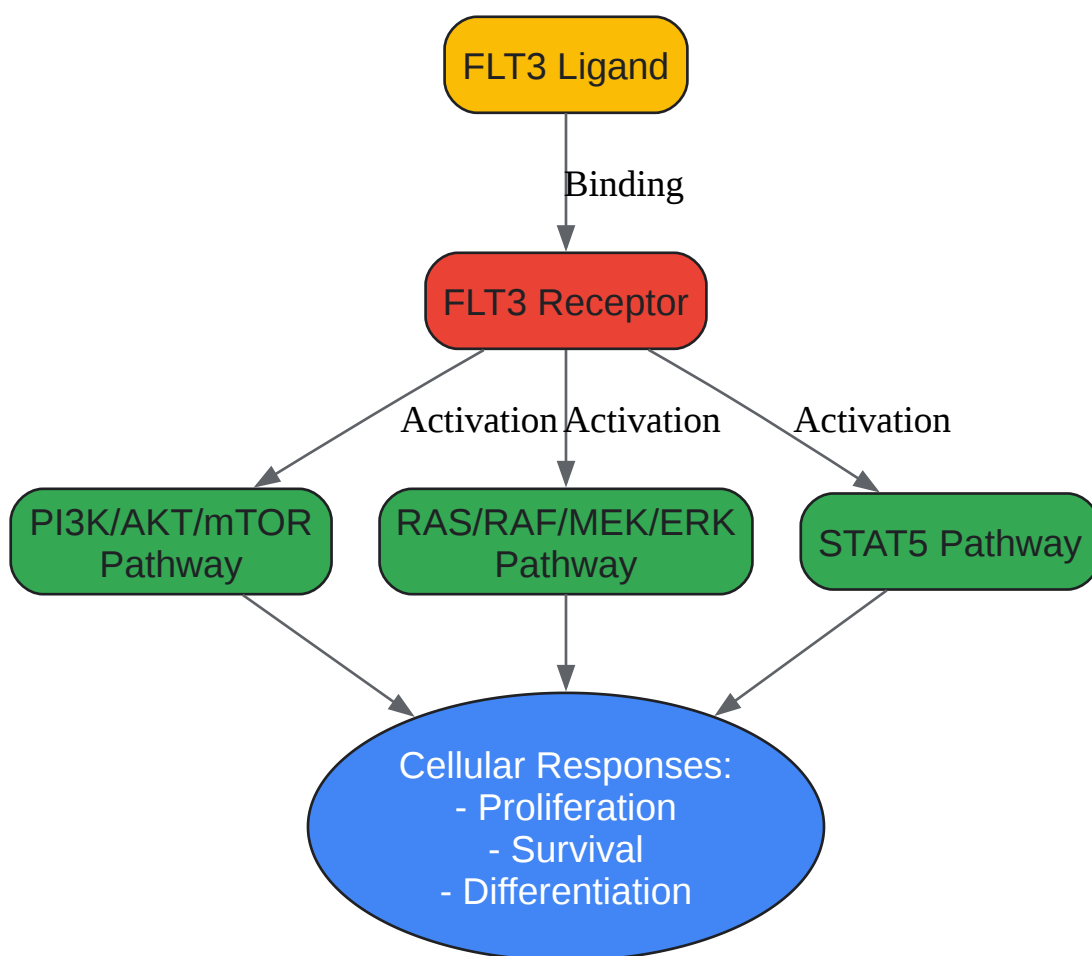
The search results did not yield detailed FAQs, step-by-step experimental protocols for key assays, or specific troubleshooting guides related to **AFG206**'s use in experiments.

To gather the technical depth you require, I suggest you:

- **Consult specialized databases:** Search **PubMed Central (PMC)** and other scientific repositories directly for "AFG206 FLT3 inhibitor" to find primary research articles.
- **Review patent literature:** Patents often contain detailed experimental sections and can be a rich source of methodological information.
- **Contact suppliers:** Reach out to the compound supplier (e.g., TargetMol) directly for technical data sheets or application notes [1].

## FLT3 Signaling Pathway Context

To aid in your experimental design and troubleshooting, understanding the pathway **AFG206** targets is crucial. The following diagram outlines the core FLT3 signaling logic, which is a type of enzyme-linked receptor pathway [2]. Please note that the specific molecular interactions of **AFG206** are not detailed in the search results.



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## Key Experimental Considerations

When designing your experiments, here are some general points to consider based on common practices for kinase inhibitors like **AFG206**:

- **Cellular Assays:** To measure inhibition potency, standard assays include **cell viability/proliferation assays (e.g., MTT/MTS)** on FLT3-dependent cell lines and **western blotting** to detect phosphorylation levels of FLT3 and its key downstream targets like STAT5 [3].
- **Troubleshooting Tip:** If you observe a lack of effect in your cellular assay, one potential cause could be the development of resistance through alternative pathways. For instance, research on other targeted therapies notes that **compensatory activation of parallel signaling pathways** (e.g., MAPK pathway) can be a common issue [3].
- **Biochemical Assays:** Isothermal titration calorimetry (ITC) or surface plasmon resonance (SPR) can be used to determine the binding affinity (Kd) of **AFG206** to the FLT3 kinase domain [4].

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## References

1. is the novel first-generation type II" FLT3 inhibitor." | TargetMol AFG 206 [targetmol.com]
2. Term Details for " enzyme -linked receptor protein signaling ..." pathway [amigo.geneontology.org]
3. Differential effects of the Akt inhibitor MK-2206 on migration ... [bmccancer.biomedcentral.com]
4. Computational Insights into the Inhibitory Mechanism of ... [pmc.ncbi.nlm.nih.gov]

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**Address:** Ontario, CA 91761, United States

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